

Essential Safety and Operational Guide for Handling PVZB1194

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Compound of Interest

Compound Name: PVZB1194

Cat. No.: B15605635

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This document provides crucial safety and logistical information for laboratory personnel handling **PVZB1194**, a biphenyl-type inhibitor of the kinesin spindle protein Eg5. Given its potential as an anti-cancer agent that induces cell cycle arrest, it should be handled with the utmost care as a potentially hazardous compound. The following procedures are based on general best practices for handling cytotoxic and research chemicals in a laboratory setting, as a specific Safety Data Sheet (SDS) for **PVZB1194** is not publicly available. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Personal Protective Equipment (PPE)

All personnel handling **PVZB1194** must wear appropriate personal protective equipment to minimize exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must have side-shields to protect from splashes.
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Inspect for tears before use and dispose of them as hazardous waste after handling.
Body Protection	Laboratory Coat	An impervious, long-sleeved lab coat is mandatory to prevent skin contact.
Respiratory Protection	Respirator	Recommended if there is a risk of generating aerosols or dust. All handling of the solid compound should be performed in a certified chemical fume hood.

Operational Plan: From Receipt to Disposal

A systematic approach is essential for the safe handling of **PVZB1194**.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound in your chemical inventory.
- Store **PVZB1194** in a designated, well-ventilated, and secure area away from incompatible materials.
- The recommended storage temperature is -20°C.

Preparation of Solutions

- All manipulations of solid **PVZB1194** must be conducted in a certified chemical fume hood to prevent inhalation of any dust.
- When preparing stock solutions, use the smallest feasible quantity.
- Ensure all glassware and equipment are clean and dry before use.
- Clearly label all solutions with the compound name, concentration, solvent, date of preparation, and your initials.

Experimental Use

- Conduct all experiments involving **PVZB1194** in a designated area.
- Use secondary containment for all solutions to prevent spills.
- In case of accidental skin or eye contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Familiarize yourself with the location and operation of safety showers and eyewash stations.

Disposal Plan

The disposal of **PVZB1194** and any contaminated materials must be handled as hazardous chemical waste.

Waste Segregation and Collection

- Solid Waste: Collect unused **PVZB1194** powder, contaminated gloves, pipette tips, and other disposables in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **PVZB1194** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Sharps Waste: Any needles or other sharps contaminated with **PVZB1194** must be disposed of in a designated sharps container for hazardous chemical waste.

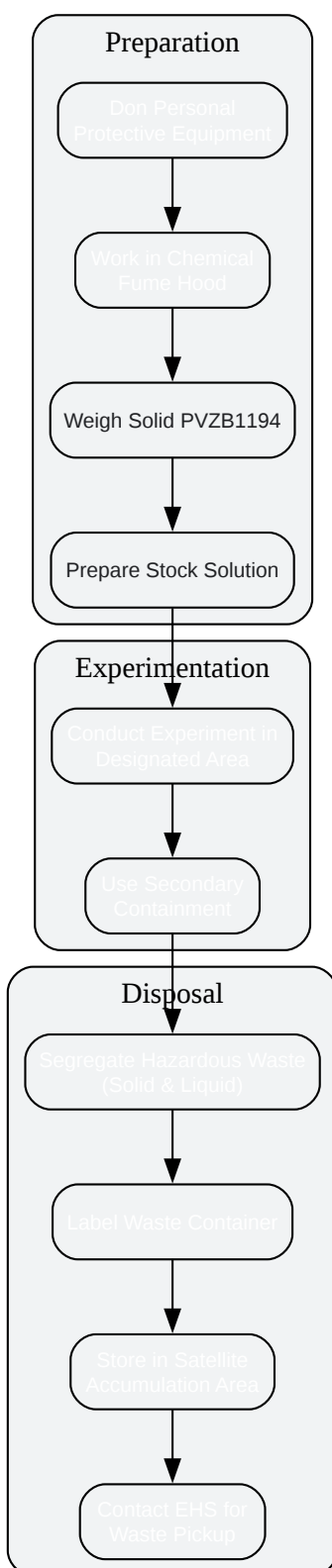
Labeling and Storage of Waste

- All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**PVZB1194**," and any other constituents.
- Store waste containers in a designated and secure satellite accumulation area, segregated from incompatible materials.

Final Disposal

- Contact your institution's EHS department to arrange for the pickup and disposal of hazardous waste.
- Do not dispose of **PVZB1194** down the drain or in the regular trash.

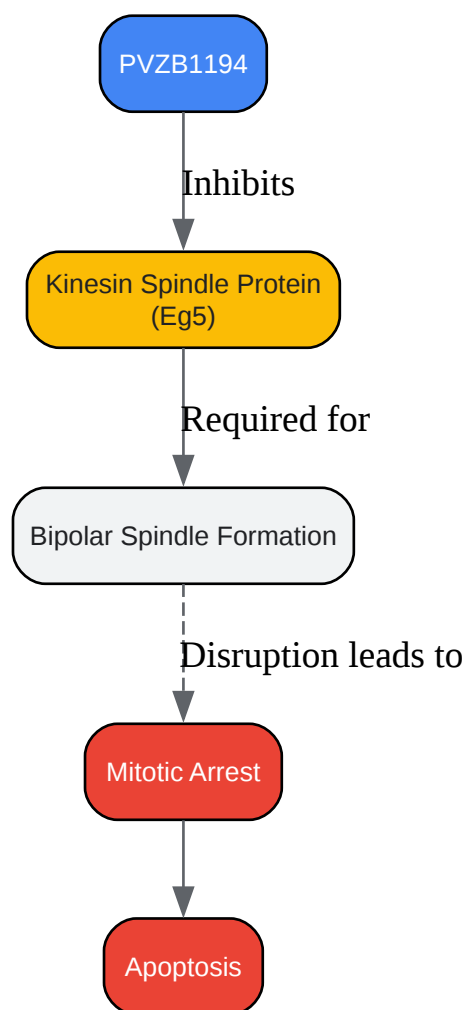
Experimental Workflow for Handling **PVZB1194**



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Caption: Workflow for the safe handling of **PVZB1194**.

Signaling Pathway of PVZB1194 Action



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Caption: Mechanism of action of **PVZB1194**.

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